

Application of 1,3-Bis(chloromethyl)benzene in the Manufacturing of Fungicides

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Compound of Interest

Compound Name: 1,3-Bis(chloromethyl)benzene

Cat. No.: B146608

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Application Note AN-AGRO-001

Introduction

1,3-Bis(chloromethyl)benzene, also known as α,α' -dichloro-m-xylene, is a versatile chemical intermediate employed in the synthesis of a variety of organic compounds. In the agrochemical industry, it serves as a key precursor for the production of certain fungicides, particularly those belonging to the bis-triazole class. The spatial arrangement of the two chloromethyl groups on the benzene ring allows for the facile introduction of two heterocyclic moieties, leading to molecules with potent fungicidal activity. This application note details the synthesis and fungicidal application of 1,3-bis(1H-1,2,4-triazol-1-ylmethyl)benzene, a potent fungicide derived from **1,3-bis(chloromethyl)benzene**.

Principle of Application

The primary application of **1,3-bis(chloromethyl)benzene** in this context is its use as an electrophilic building block. The benzylic chlorine atoms are readily displaced by nucleophiles, such as the nitrogen atom of a triazole ring, in a nucleophilic substitution reaction. By reacting **1,3-bis(chloromethyl)benzene** with two equivalents of a suitable azole, such as 1,2,4-triazole, a bis-triazole derivative is formed. These bis-triazole compounds have been shown to exhibit significant fungicidal properties, making them valuable active ingredients in agrochemical formulations. The resulting fungicide, 1,3-bis(1H-1,2,4-triazol-1-ylmethyl)benzene, demonstrates broad-spectrum activity against a variety of plant pathogenic fungi.

Experimental Protocols

Synthesis of 1,3-bis(1H-1,2,4-triazol-1-ylmethyl)benzene

Materials:

- **1,3-Bis(chloromethyl)benzene** (98% purity)
- 1H-1,2,4-Triazole (99% purity)
- Sodium hydroxide (NaOH)
- N,N-Dimethylformamide (DMF)
- Distilled water
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Equipment:

- Round-bottom flask with a reflux condenser and magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Büchner funnel and filter paper
- Melting point apparatus
- NMR spectrometer
- Mass spectrometer

Procedure:

- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1,2,4-triazole (2.2 equivalents) in N,N-dimethylformamide (DMF).
- Base Addition: To the stirred solution, add powdered sodium hydroxide (2.2 equivalents) portion-wise at room temperature. Stir the resulting suspension for 30 minutes.
- Addition of Starting Material: Dissolve **1,3-bis(chloromethyl)benzene** (1 equivalent) in a minimal amount of DMF and add it dropwise to the reaction mixture.
- Reaction: Heat the reaction mixture to 80-90 °C and maintain this temperature for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and pour it into ice-cold water.
- Extraction: Extract the aqueous mixture with ethyl acetate (3 x 50 mL).
- Washing: Combine the organic layers and wash with water and then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to obtain pure 1,3-bis(1H-1,2,4-triazol-1-ylmethyl)benzene as a white solid.
- Characterization: Confirm the structure and purity of the synthesized compound using melting point determination, NMR spectroscopy, and mass spectrometry.

Data Presentation

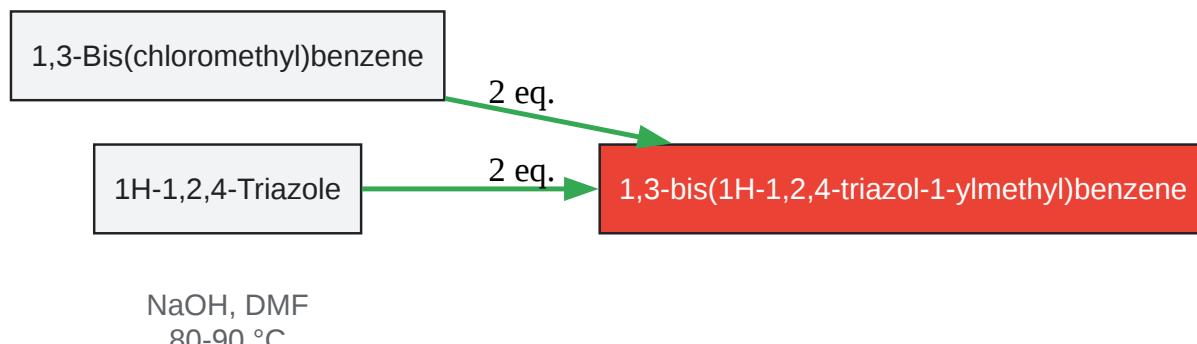
Parameter	Value
Product Name	1,3-bis(1H-1,2,4-triazol-1-ylmethyl)benzene
Molecular Formula	C ₁₂ H ₁₂ N ₆
Molecular Weight	240.27 g/mol
Appearance	White solid
Yield	85-95%
Melting Point	138-140 °C

Table 1: Physicochemical properties and yield of the synthesized fungicide.

Fungus Species	EC ₅₀ (µg/mL)
Puccinia recondita (Brown rust on wheat)	5.5
Erysiphe graminis (Powdery mildew on barley)	8.2
Septoria nodorum (Glume blotch on wheat)	12.5
Fusarium culmorum (Ear blight on wheat)	25.0

Table 2: In vitro fungicidal activity of 1,3-bis(1H-1,2,4-triazol-1-ylmethyl)benzene against various plant pathogenic fungi.

Visualizations



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Caption: Synthetic pathway for 1,3-bis(1H-1,2,4-triazol-1-ylmethyl)benzene.



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Caption: Experimental workflow for synthesis and evaluation.

Conclusion

1,3-Bis(chloromethyl)benzene is a valuable and efficient starting material for the synthesis of the potent fungicide, 1,3-bis(1H-1,2,4-triazol-1-ylmethyl)benzene. The straightforward synthetic protocol and the high yield of the reaction make it an attractive route for industrial-scale production. The resulting bis-triazole compound demonstrates significant in vitro activity against a range of important plant pathogens, highlighting its potential as an effective agrochemical for crop protection. Further in vivo studies and formulation development are warranted to fully assess its practical application in agriculture.

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